

Physical and chemical properties of 1-(3-Bromopropyl)-4-chlorobenzene

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Compound of Interest

Compound Name: 1-(3-Bromopropyl)-4-chlorobenzene

Cat. No.: B1277888

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An In-depth Technical Guide to 1-(3-Bromopropyl)-4-chlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-(3-Bromopropyl)-4-chlorobenzene**, a halogenated aromatic compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates key data, experimental protocols, and safety information to support its use in research and development.

Chemical Identity and Physical Properties

1-(3-Bromopropyl)-4-chlorobenzene is a disubstituted benzene derivative containing both bromine and chlorine atoms. Its structural information and key physical properties are summarized below.

Identifier	Value	Source
CAS Number	64473-35-4	[1] [2]
Molecular Formula	C ₉ H ₁₀ BrCl	[1] [3]
Molecular Weight	233.53 g/mol	[1] [3]
IUPAC Name	1-(3-bromopropyl)-4-chlorobenzene	[1]
Synonyms	3-(4-Chlorophenyl)propyl bromide, 1-Chloro-4-(3-bromopropyl)benzene, 3-(p-chlorophenyl)-1-propyl bromide	[1] [4]
Appearance	Colorless to pale yellow liquid/oil	[2] [4]

A compilation of its physical and computed properties is provided in the following table:

Property	Value	Type	Source
Boiling Point	92 °C at 0.3 Torr	Experimental	[2] [5]
Density	1.424 g/cm ³	Experimental	[2] [5]
Solubility	Moderately soluble in organic solvents; limited solubility in water	Experimental	[4]
XLogP3	3.9	Computed	[1]
Monoisotopic Mass	231.96544 Da	Computed	[1] [6]

Synthesis and Purification

A reliable method for the synthesis of **1-(3-Bromopropyl)-4-chlorobenzene** involves the bromination of 3-(4-chlorophenyl)propan-1-ol.

Experimental Protocol: Synthesis from 3-(4-chlorophenyl)propan-1-ol

This protocol details the conversion of the precursor alcohol to the desired brominated product.

Materials and Reagents:

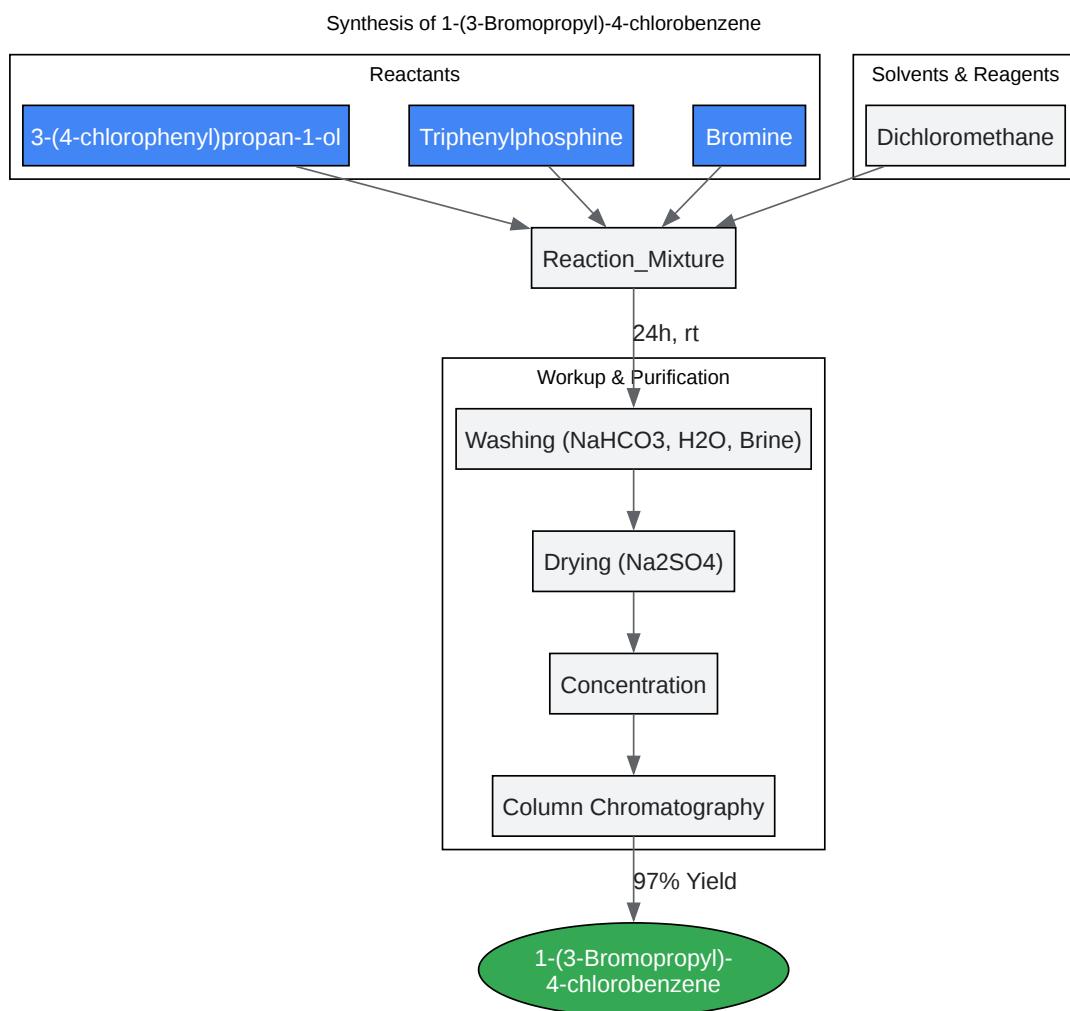
- 3-(4-chlorophenyl)propan-1-ol
- Triphenylphosphine (PPh_3)
- Bromine (Br_2)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Water (H_2O)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel (230-400 mesh)
- Ethyl acetate
- Hexane

Procedure:

- Dissolve triphenylphosphine (7.42 g, 28.3 mmol) in dichloromethane (200 mL) and cool the solution to 0 °C.
- Slowly add a solution of bromine (1.46 mL, 28.3 mmol) in dichloromethane (40 mL) to the cooled solution over a period of 30 minutes.

- Add a solution of 3-(4-chlorophenyl)propan-1-ol (4.6 g, 27 mmol) in dichloromethane (20 mL) to the reaction mixture.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for 24 hours.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the resulting residue by silica gel column chromatography using a 7.5% ethyl acetate in hexane eluent.
- The final product, **1-(3-Bromopropyl)-4-chlorobenzene**, is obtained as a clear, colorless oil (6.15 g, 97% yield).

Diagram of Synthesis Workflow:



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Caption: Synthesis workflow for **1-(3-Bromopropyl)-4-chlorobenzene**.

Spectroscopic Data

The identity and purity of the synthesized compound can be confirmed by spectroscopic methods.

Spectroscopic Data

¹ H NMR (400 MHz, CDCl ₃)	δ 2.16 (2H, m), 2.77 (2H, t), 3.41 (2H, t), 7.15 (2H, d), 7.27 (2H, d)
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Chemical Reactivity and Stability

1-(3-Bromopropyl)-4-chlorobenzene is a versatile intermediate in organic synthesis. The presence of a primary alkyl bromide allows for various nucleophilic substitution reactions, while the chloro-substituted aromatic ring can participate in cross-coupling reactions. The compound should be stored in a dry, room-temperature environment.[2]

Safety and Handling

1-(3-Bromopropyl)-4-chlorobenzene is associated with several hazards.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:

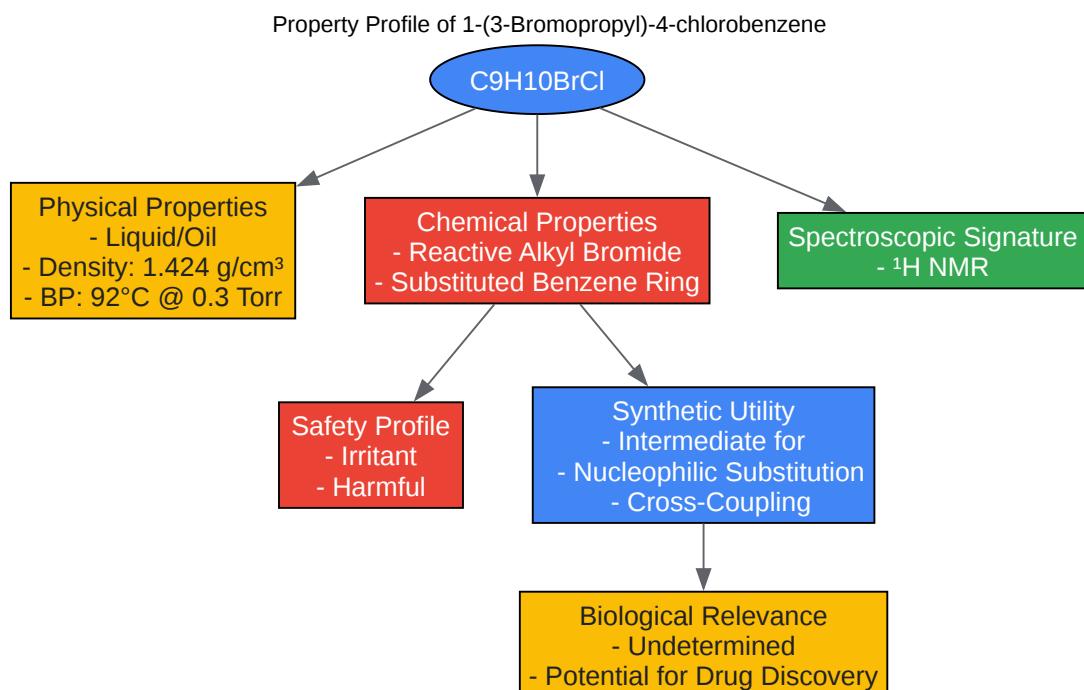
- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Biological Activity

Currently, there is limited publicly available information regarding the specific biological activities or its involvement in signaling pathways. However, the presence of halogen atoms

and its structural motifs suggest that it could be a valuable building block for the synthesis of novel compounds with potential pharmacological properties.^[4] Further research is required to explore its biological profile.

Logical Relationship of Properties:



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Caption: Interrelation of properties for **1-(3-Bromopropyl)-4-chlorobenzene**.

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